

In-Depth Technical Guide to Dimethyl 4-hydroxyisophthalate and its Synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl 4-hydroxyisophthalate*

Cat. No.: *B1293594*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dimethyl 4-hydroxyisophthalate**, a versatile organic compound with potential applications in various scientific fields. This document details its chemical properties, synthesis, and known biological activities, offering valuable information for researchers and professionals in drug development and chemical synthesis.

Chemical Identity and Synonyms

Dimethyl 4-hydroxyisophthalate is an organic compound with the molecular formula $C_{10}H_{10}O_5$ and a molecular weight of 210.18 g/mol ^[1] Its systematic IUPAC name is dimethyl 4-hydroxybenzene-1,3-dicarboxylate.^[2] The compound is registered under the CAS Number 5985-24-0.^[2]

For clarity and comprehensive literature searching, a list of its common synonyms and identifiers is provided in the table below.

Identifier Type	Identifier
IUPAC Name	dimethyl 4-hydroxybenzene-1,3-dicarboxylate[2]
CAS Number	5985-24-0[2]
Synonyms	4-Hydroxyisophthalic acid dimethyl ester[2], 1,3-Benzenedicarboxylic acid, 4-hydroxy-, dimethyl ester[2], Dimethyl 4-hydroxybenzene-1,3-dicarboxylate[3], Methyl Salicylate Impurity E
PubChem CID	80087[2]
EINECS Number	227-803-0[2]
UNII	M57C256V9R[2]

Physicochemical Properties

A summary of the key physicochemical properties of **Dimethyl 4-hydroxyisophthalate** is presented below, offering a snapshot of its characteristics relevant to experimental design and application.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₀ O ₅	[1]
Molecular Weight	210.18 g/mol	[1]
Appearance	White to off-white solid	[4]
Melting Point	97 °C	[4]
Boiling Point	305 °C	[4]
Density	1.284 g/cm ³	[4]
Solubility	Soluble in DMSO (42 mg/mL) and Ethanol (42 mg/mL). Insoluble in water.	[5]
pKa (Predicted)	8.15 ± 0.18	[4]

Synthesis Protocol

The synthesis of **Dimethyl 4-hydroxyisophthalate** can be achieved through the esterification of 4-hydroxyisophthalic acid. A general experimental protocol, adapted from established synthesis routes, is provided below.^[6]

Esterification of 4-Hydroxyisophthalic Acid

Materials:

- 4-Hydroxyisophthalic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated)
- Sodium bicarbonate (saturated solution)
- Magnesium sulfate (anhydrous)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, suspend 4-hydroxyisophthalic acid in an excess of anhydrous methanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the suspension.
- Attach a reflux condenser and heat the mixture to reflux for 4-6 hours, or until the reaction is complete (monitored by TLC).
- After cooling to room temperature, remove the excess methanol using a rotary evaporator.

- Dissolve the residue in diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the remaining acid, followed by a wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude **Dimethyl 4-hydroxyisophthalate** by recrystallization from a suitable solvent system (e.g., methanol/water) to obtain a pure crystalline solid.

Spectroscopic Data

The identity and purity of synthesized **Dimethyl 4-hydroxyisophthalate** can be confirmed using various spectroscopic techniques. Representative data are summarized below.

Spectroscopic Technique	Data Summary
¹ H NMR	Data available in various deuterated solvents, such as CDCl ₃ . [7]
Mass Spectrometry	Predicted collision cross section (CCS) values for various adducts are available. [8]
Infrared (IR) Spectroscopy	Spectral data is available.

Biological Activities and Potential Applications

While research on **Dimethyl 4-hydroxyisophthalate** is ongoing, preliminary studies and data on its parent compound, 4-hydroxyisophthalic acid, and its derivatives suggest several areas of biological activity.

Antimicrobial and Antifungal Activity

Derivatives of 4-hydroxyisophthalic acid, specifically 1,3-bis-anilides, have demonstrated significant in vitro activity against a range of Gram-positive and Gram-negative bacteria.[\[2\]](#)[\[6\]](#) Some iodo-derivatives have also shown broad-spectrum antimicrobial and some antifungal activity.[\[6\]](#)

Experimental Protocol: Kirby-Bauer Disk Diffusion Assay

A standardized method for assessing antimicrobial susceptibility is the Kirby-Bauer disk diffusion test.^{[2][7][9]}

- **Inoculum Preparation:** Prepare a bacterial suspension standardized to a 0.5 McFarland turbidity standard.
- **Inoculation:** Uniformly swab the bacterial suspension onto the surface of a Mueller-Hinton agar plate.
- **Disk Application:** Aseptically apply paper disks impregnated with a known concentration of the test compound (**Dimethyl 4-hydroxyisophthalate** derivatives) onto the agar surface.
- **Incubation:** Incubate the plates at 35-37°C for 16-18 hours.
- **Zone of Inhibition Measurement:** Measure the diameter of the clear zone around each disk where bacterial growth is inhibited. The size of the zone indicates the susceptibility of the microorganism to the compound.

Antioxidant and Neuroprotective Potential

The parent compound, 4-hydroxyisophthalic acid, has been reported to possess antioxidant and neuroprotective properties.^[9] It is suggested to act by activating antioxidant enzymes such as catalase and superoxide dismutase (SOD).^[10]

Experimental Protocol: In Vitro Antioxidant Enzyme Activity Assay

- **Cell Culture and Treatment:** Culture appropriate neuronal cells (e.g., SH-SY5Y) and treat them with varying concentrations of the test compound.
- **Cell Lysis:** After treatment, lyse the cells to release intracellular contents.
- **Catalase Activity Assay:** The activity of catalase can be determined by monitoring the decomposition of hydrogen peroxide (H₂O₂) at 240 nm.^[11]
- **Superoxide Dismutase (SOD) Activity Assay:** SOD activity can be measured using assays that involve the inhibition of the reduction of a detector molecule by superoxide radicals.^[11]

Anticoagulant Activity

Preliminary evidence suggests that **Dimethyl 4-hydroxyisophthalate** may have an effect on bleeding time in mice and could function as an oral anticoagulant by inhibiting platelet aggregation.^[12]

Experimental Protocol: In Vitro Platelet Aggregation Assay

- Platelet-Rich Plasma (PRP) Preparation: Obtain PRP from fresh whole blood by centrifugation.
- Aggregation Measurement: Use a platelet aggregometer to measure the change in light transmission through a suspension of PRP.
- Assay Procedure: Add the test compound (**Dimethyl 4-hydroxyisophthalate**) to the PRP sample, followed by an agonist (e.g., ADP, collagen) to induce aggregation.
- Data Analysis: The degree of platelet aggregation is quantified by the increase in light transmission, and the inhibitory effect of the test compound is determined by comparing the aggregation in its presence to a control.

Signaling Pathways and Experimental Workflows

While the precise signaling pathways modulated by **Dimethyl 4-hydroxyisophthalate** are still under investigation, based on the activities of its parent compound, a potential mechanism of action related to its antioxidant properties can be hypothesized.

Caption: Hypothetical antioxidant pathway of **Dimethyl 4-hydroxyisophthalate**.

The workflow for evaluating the biological activities of **Dimethyl 4-hydroxyisophthalate** can be structured as follows:

Caption: General experimental workflow for **Dimethyl 4-hydroxyisophthalate**.

Conclusion

Dimethyl 4-hydroxyisophthalate and its parent compound, 4-hydroxyisophthalic acid, represent a class of molecules with diverse and promising biological activities. This technical

guide provides a foundational understanding of their chemical nature, synthesis, and known biological effects. Further research is warranted to fully elucidate the mechanisms of action and to explore the therapeutic potential of these compounds in drug discovery and development. The provided experimental protocols offer a starting point for researchers to investigate these promising molecules further.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fwdamr-reflabcap.eu [fwdamr-reflabcap.eu]
- 2. microbenotes.com [microbenotes.com]
- 3. Platelet aggregometry assay for evaluating the effects of platelet agonists and antiplatelet compounds on platelet function in vitro - PMC [pmc.ncbi.nlm.nih.gov]
- 4. jove.com [jove.com]
- 5. Platelet functional testing via high-throughput microtiter plate-based assays - PMC [pmc.ncbi.nlm.nih.gov]
- 6. asm.org [asm.org]
- 7. grokipedia.com [grokipedia.com]
- 8. Antifungal Susceptibility Testing: Current Approaches - PMC [pmc.ncbi.nlm.nih.gov]
- 9. hardydiagnostics.com [hardydiagnostics.com]
- 10. Disk diffusion test - Wikipedia [en.wikipedia.org]
- 11. A comprehensive review on the determination of enzymatic assay and nonenzymatic antioxidant activities - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Analysis of Platelet Aggregation by Light Transmission Aggregometry - National Cancer Institute's Nanotechnology Characterization Laboratory Assay Cascade Protocols - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide to Dimethyl 4-hydroxyisophthalate and its Synonyms]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1293594#synonyms-for-dimethyl-4-hydroxyisophthalate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com